

Domoic Acid-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Domoic Acid-d3

Cat. No.: B1164302

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An In-depth Technical Guide to the Safe Handling of **Domoic Acid-d3**

Introduction

Domoic Acid (DA) is a potent neurotoxin produced by marine diatoms of the genus *Pseudo-nitzschia*.^{[1][2]} It is an analogue of the excitatory amino acid, kainic acid, and is known to cause Amnesic Shellfish Poisoning (ASP) in humans.^{[2][3][4]} **Domoic Acid-d3** is a deuterated form of Domoic Acid, often used as an internal standard in analytical methods for DA quantification. While safety data sheets are more readily available for the parent compound, the handling precautions for **Domoic Acid-d3** should be considered equivalent due to the structural similarity and inherent toxicity. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **Domoic Acid-d3**, intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Domoic Acid is classified as a hazardous substance.^[5] It is harmful if swallowed, in contact with skin, or if inhaled.^{[5][6]} The primary health hazard is its neurotoxicity, which can lead to serious health effects.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^[6]

- H312: Harmful in contact with skin.[\[6\]](#)
- H332: Harmful if inhaled.[\[6\]](#)
- H370: Causes damage to organs (Central nervous system).

Quantitative Safety and Physicochemical Data

The following table summarizes the key quantitative data for Domoic Acid.

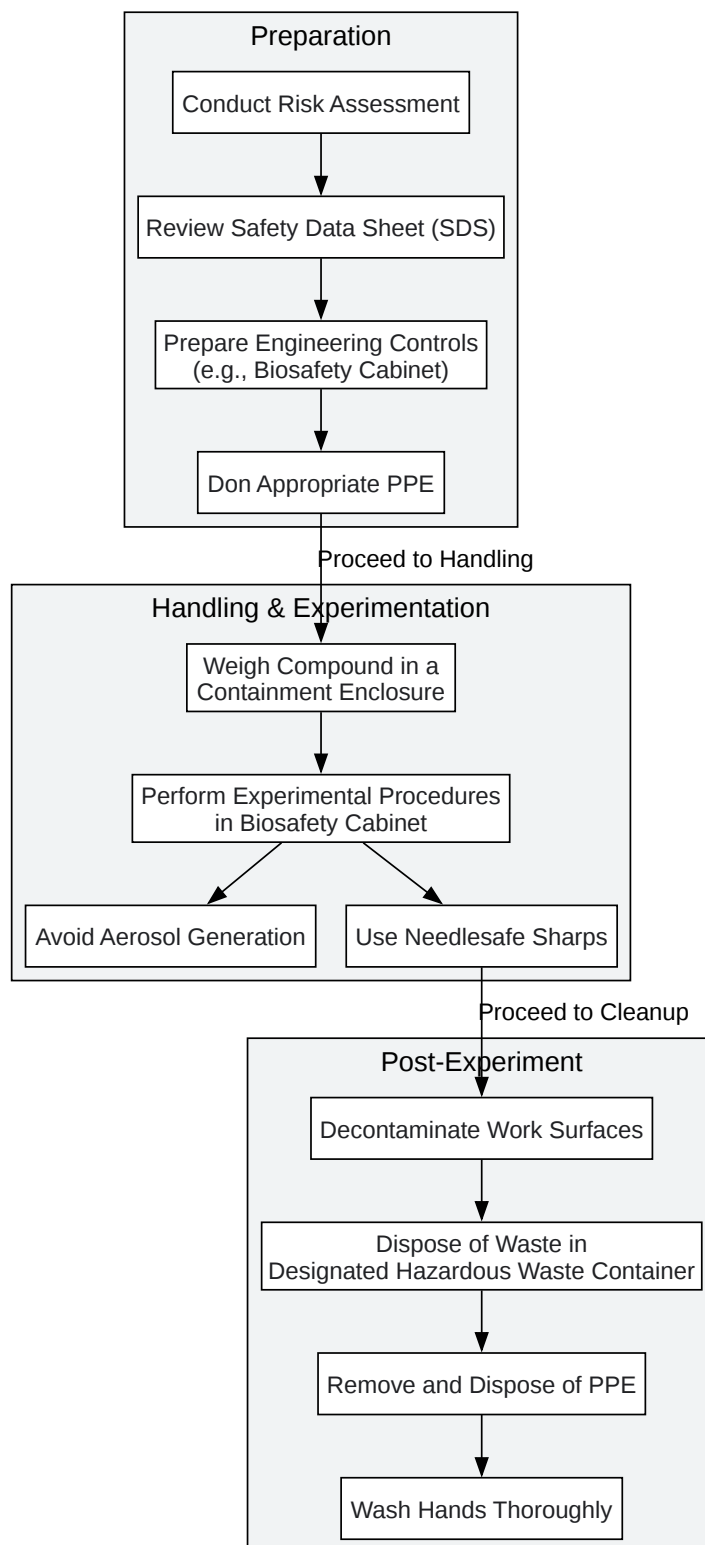
Property	Value	Source
Chemical Identity		
Molecular Formula	C15H21NO6	[2] [7]
Molecular Weight	311.33 g/mol	[2] [7]
CAS Number	14277-97-5	[2] [6] [7] [8]
Toxicity Data		
Acute Toxicity (Oral)	Harmful if swallowed. [5] [6]	[5] [6]
Acute Toxicity (Dermal)	Harmful in contact with skin. [5] [6]	[5] [6]
Acute Toxicity (Inhalation)	Harmful by inhalation. [5] [6]	[5] [6]
TDLO (Intraperitoneal, Rat)	2.2 mg/kg	[6]
Hazard Ratings		
NFPA Rating (Health)	2 (Moderate)	[5]
NFPA Rating (Flammability)	1 (Low)	[5]
NFPA Rating (Reactivity)	1 (Low)	[5]

Note: The data presented is for the parent compound, Domoic Acid. The deuterated form, **Domoic Acid-d3**, is expected to have similar toxicological and chemical properties.

Experimental Protocols and Workflows

While specific, detailed experimental protocols for the toxicological testing of **Domoic Acid-d3** are not available in the provided search results, a generalized workflow for handling this compound in a laboratory setting is crucial for ensuring personnel safety. The following diagram illustrates a logical workflow for the safe handling of **Domoic Acid-d3**.

Safe Handling Workflow for Domoic Acid-d3

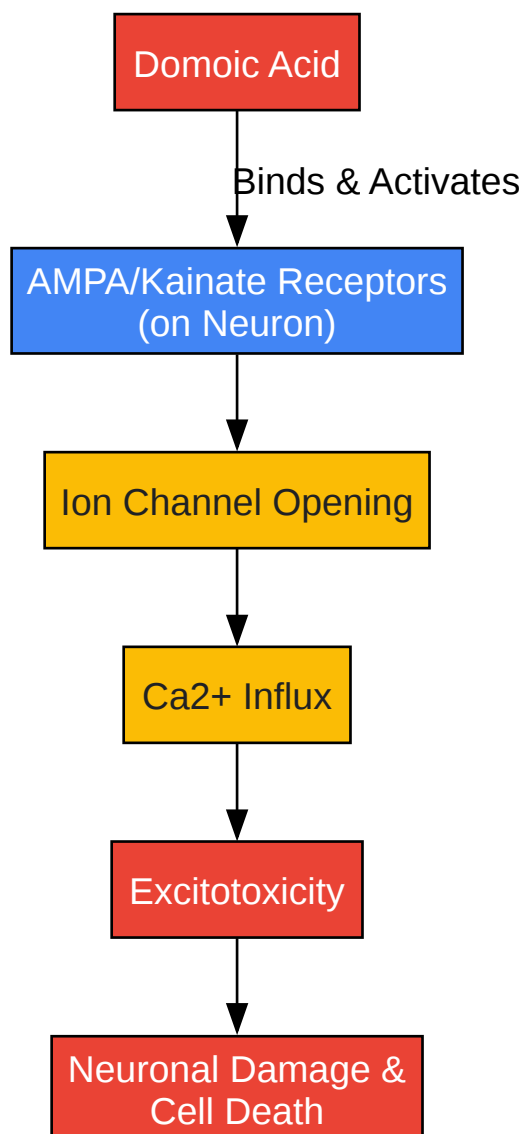
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Caption: Logical workflow for the safe handling of **Domoic Acid-d3** in a laboratory setting.

Mechanism of Toxicity: Signaling Pathway

Domoic acid acts as a neurotoxin by mimicking the neurotransmitter glutamate. It is an analogue of kainic acid and binds to and activates excitatory amino acid receptors, specifically kainate and AMPA receptors, in the central nervous system.[1][2][5] This overstimulation leads to an influx of calcium ions into neurons, resulting in excitotoxicity, neuronal damage, and cell death.[5]

Simplified Mechanism of Domoic Acid Neurotoxicity



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Caption: Simplified signaling pathway of Domoic Acid-induced neurotoxicity.

Handling and Storage Precautions

Engineering Controls

- All work with Domoic Acid should be performed in a designated containment area, such as a certified Biosafety Cabinet (BSC) or a chemical fume hood, to prevent inhalation exposure.
[1] Open-bench work is not recommended.[1]
- Ensure adequate ventilation in the laboratory.[2]
- An eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. At a minimum, the following should be worn:

- Eye/Face Protection: Safety glasses with side shields or goggles are required.[1][5]
- Skin Protection: A lab coat and closed-toed shoes are mandatory.[1] Wear protective gloves (e.g., nitrile) at all times and inspect them before use.[1][5]
- Respiratory Protection: If there is a risk of dust or aerosol formation that cannot be controlled by engineering means, a respirator may be required.[1]

Safe Handling Practices

- Avoid all personal contact, including inhalation and contact with skin and eyes.[5]
- Do not eat, drink, or smoke in areas where the compound is handled, stored, or processed.
[6][8]
- Wash hands thoroughly with soap and water after handling.[1][8]
- Avoid the formation of dust and aerosols.[2][8]

Storage

- Store in original, tightly closed containers in a dry and well-ventilated place.[5][8]

- Recommended storage temperature is -20°C for long-term storage and 2-8°C for short-term storage.[\[8\]](#)
- Store locked up.
- Avoid contamination with oxidizing agents.[\[5\]](#)

Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[1\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.

Spill Procedures

- Minor Spills:
 - Notify others in the laboratory.[\[1\]](#)
 - Ensure proper PPE is worn.[\[5\]](#)
 - Cover the spill with absorbent paper towels.[\[1\]](#)
 - Gently apply a decontamination solution, working from the outside in to prevent spreading.[\[1\]](#)

- Allow sufficient contact time (e.g., 1 hour) before cleaning up the materials.[1]
- Collect all spill cleanup materials in a suitable, closed container for disposal as hazardous waste.[8]
- Major Spills:
 - Evacuate the area immediately.
 - Alert emergency services and inform them of the nature and location of the hazard.[5]
 - Prevent entry into the affected area.

Disposal Considerations

Dispose of **Domoic Acid-d3** and any contaminated materials as hazardous waste. Follow all federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.[2][8] Empty containers may retain product residue and should be treated as hazardous.[5]

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